

Technical Guide: 4-(Difluoromethyl)piperidine

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Compound of Interest

Compound Name: 4-(Difluoromethyl)piperidine

CAS No.: 760958-13-2

Cat. No.: B1463297

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From Physicochemical Properties to Medicinal Chemistry Applications

Executive Summary

This technical guide provides a comprehensive analysis of **4-(Difluoromethyl)piperidine**, a critical saturated heterocyclic building block in modern drug discovery. While its molecular weight is a fundamental identifier, its value lies in the difluoromethyl (

) moiety, which functions as a lipophilic hydrogen bond donor.^{[1][2][3]} This guide explores its physicochemical profile, synthetic pathways (emphasizing safety with fluorinating reagents), and its strategic role as a bioisostere for alcohols and thiols in lead optimization.

Part 1: Physicochemical Profile & Molecular Weight Analysis^[4]

Core Identifiers

The precise molecular weight is critical for stoichiometry in synthesis and for calculating Ligand Efficiency (LE) in fragment-based drug design.

Property	Value	Notes
IUPAC Name	4-(Difluoromethyl)piperidine	
CAS Number	667436-82-4 (Free Base)	Hydrochloride salt is often used for stability.[4]
Molecular Formula		
Molecular Weight	135.16 g/mol	Calculated using standard atomic weights.
Exact Mass	135.086 g/mol	Monoisotopic mass for HRMS validation.
Heavy Atom Count	9	Relevant for Ligand Efficiency (LE) metrics.

The "Fluorine Effect" on Physicochemical Properties

Replacing a methyl group (

) or a hydroxyl group (

) with a difluoromethyl group (

) alters the molecule's landscape significantly.

- Lipophilicity (LogP): The

group is more lipophilic than

but less lipophilic than

. This modulation allows for fine-tuning of membrane permeability without incurring the "metabolic tax" of highly lipophilic compounds.

- Basicity (pKa): The electron-withdrawing nature of fluorine lowers the pKa of the piperidine nitrogen compared to unsubstituted piperidine (pKa ~11.2).
 - Estimated pKa: ~9.8 – 10.2.[5]

- Impact: This reduction often improves solubility at physiological pH (7.4) while maintaining sufficient basicity for receptor interactions.

Part 2: Synthetic Methodology & Safety Protocols

Retrosynthetic Analysis

The most robust route to **4-(difluoromethyl)piperidine** involves the deoxofluorination of N-protected piperidine-4-carbaldehyde.^[4] Direct fluorination of the alkane is non-selective and impractical.

Critical Safety Note: Deoxofluorination Reagents

Historically, DAST (Diethylaminosulfur trifluoride) was the standard reagent. However, DAST is thermally unstable and can detonate upon heating.

- Modern Recommendation: Use XtalFluor-E® or Deoxo-Fluor®.^[4]
- Why? XtalFluor-E is a crystalline salt that does not release free HF until activated and has a significantly higher thermal decomposition threshold than DAST.^{[4][6]}

Detailed Protocol: Synthesis via XtalFluor-E

Note: All steps must be performed in a fume hood due to HF generation potential.^[4]

Step 1: Protection (if starting from piperidine-4-methanol) Ensure the amine is protected (e.g., Boc group) to prevent side reactions with the fluorinating agent.^[4]

Step 2: Oxidation (Preparation of the Aldehyde)

- Reagents: N-Boc-4-hydroxymethylpiperidine, Dess-Martin Periodinane (DMP).^[4]
- Conditions: DCM, 0°C to RT, 2h.
- Outcome: N-Boc-piperidine-4-carbaldehyde.^[4]

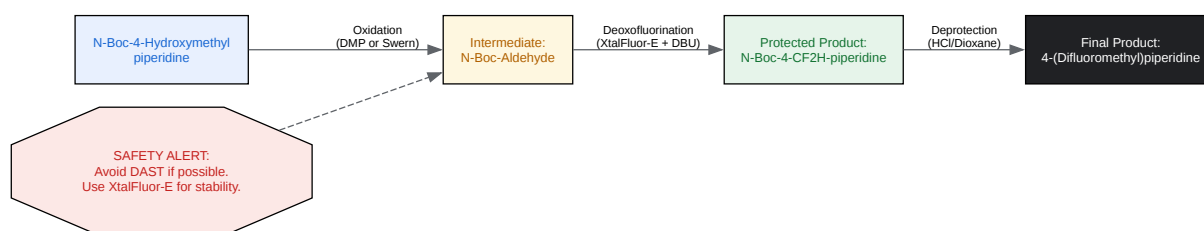
Step 3: Deoxofluorination (The Critical Step)

- Reagents: N-Boc-piperidine-4-carbaldehyde (1.0 eq), XtalFluor-E (1.2 eq), DBU (1.5 eq, activator), TEA•3HF (catalytic promoter).
- Solvent: Anhydrous DCM (Dichloromethane).
- Procedure:
 - Charge a dry flask with XtalFluor-E and DCM under Nitrogen/Argon.
 - Add DBU and TEA•3HF at -78°C.[4]
 - Add the aldehyde dropwise.
 - Allow to warm to RT and stir for 12-16h.
 - Quench: Pour into saturated aqueous
(Caution: Gas evolution).

Step 4: Deprotection

- Reagents: 4M HCl in Dioxane or TFA/DCM.
- Outcome: **4-(Difluoromethyl)piperidine** (isolated as HCl or TFA salt).[4]

Workflow Visualization



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Caption: Step-by-step synthetic pathway emphasizing the transition from alcohol to difluoromethyl via a safer deoxofluorination protocol.

Part 3: Medicinal Chemistry Applications[4][7][8][9][10][11]

The Bioisostere Strategy

The

group is a "Lipophilic Hydrogen Bond Donor." [1][3][7] This is a rare property in medicinal chemistry.

- H-Bond Donor: The

bond in

is polarized by the two fluorine atoms, allowing it to act as a weak hydrogen bond donor (similar to how a thiol -SH acts). [3][4]

- Metabolic Stability: Unlike a methyl group (

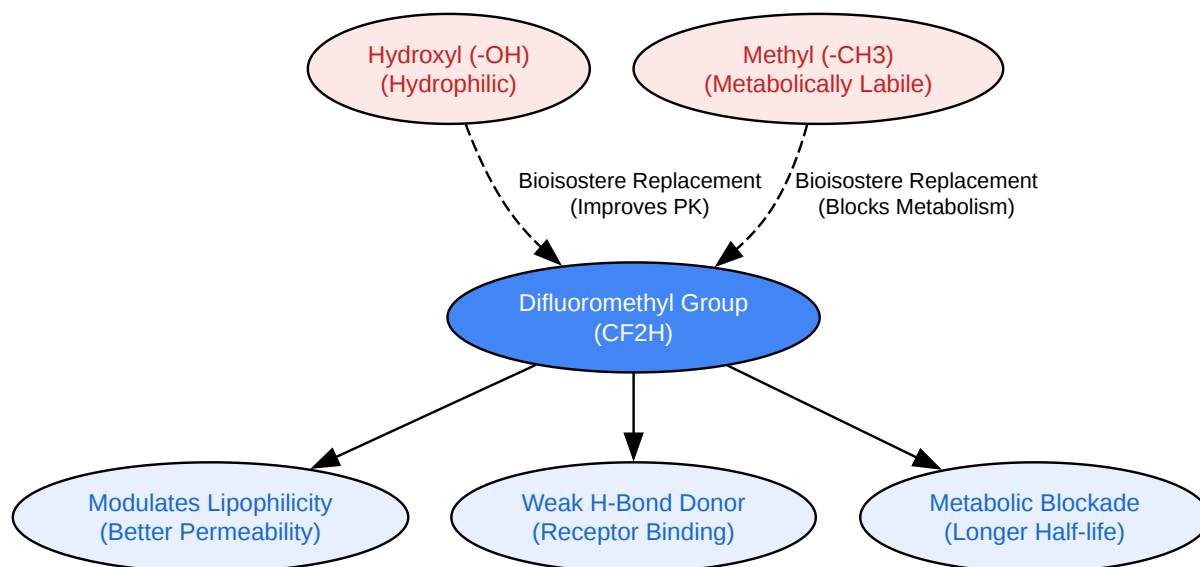
), which is prone to metabolic oxidation (P450 metabolism), the

bond is incredibly strong, blocking metabolic soft spots.

Comparative Analysis (Analogues)

Feature	4-Methylpiperidine	4-(Difluoromethyl)piperidine	4-(Trifluoromethyl)piperidine
Formula			
MW (g/mol)	99.17	135.16	153.15
H-Bond Donor	NH only	NH + Weak C-H donor	NH only
Lipophilicity	Moderate	High	Very High
Metabolic Risk	High (Oxidation)	Low	Very Low

Logical Relationship: Bioisosterism



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Caption: The strategic role of the difluoromethyl group in optimizing Pharmacokinetics (PK) and binding affinity.

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